

Handling and safety precautions for Ethyl 5-(chloromethyl)isoxazole-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 5-(chloromethyl)isoxazole-3-carboxylate*

Cat. No.: B1283308

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Important Notice: Following a comprehensive search, a detailed Material Safety Data Sheet (MSDS) specifically for **Ethyl 5-(chloromethyl)isoxazole-3-carboxylate** (CAS No. 3209-40-3) could not be located. The information provided below is based on general chemical safety principles and data for structurally similar compounds. This guide should be used for preliminary informational purposes only. It is imperative for all researchers, scientists, and drug development professionals to conduct a thorough, substance-specific risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Ethyl 5-(chloromethyl)isoxazole-3-carboxylate**?

A1: While a specific hazard profile is not available, based on its chemical structure, **Ethyl 5-(chloromethyl)isoxazole-3-carboxylate** is anticipated to be an irritant. Compounds with similar functional groups can cause skin, eye, and respiratory tract irritation. Due to the presence of a chloromethyl group, it may also act as a lachrymator and have alkylating properties, which warrants careful handling to avoid exposure.

Q2: What personal protective equipment (PPE) should I wear when working with this compound?

A2: Given the lack of specific data, a cautious approach is necessary. The following PPE is recommended as a minimum standard:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene). Glove integrity should be checked before each use.
- Body Protection: A laboratory coat is mandatory. For procedures with a higher risk of splashes, a chemical-resistant apron or suit is recommended.
- Respiratory Protection: Work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator appropriate for organic vapors should be used.

Q3: How should I properly store **Ethyl 5-(chloromethyl)isoxazole-3-carboxylate**?

A3: It is recommended to store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. It should be stored away from incompatible materials such as strong oxidizing agents, acids, and bases. The recommended storage temperature is between 2-8°C.

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is crucial to minimize potential harm.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.

Q5: How should I handle a small spill of this compound?

A5: For a small spill, ensure the area is well-ventilated and wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or diatomaceous earth. Collect the absorbed material into a suitable container for disposal. Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Q6: What are the known incompatibilities for this chemical?

A6: While specific incompatibility data is not available, it is prudent to avoid contact with strong oxidizing agents, strong acids, and strong bases, as these can lead to vigorous and potentially hazardous reactions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Eye, skin, or respiratory irritation during handling.	Inadequate ventilation or improper PPE.	Immediately move to an area with fresh air. If symptoms persist, seek medical attention. Review and enhance ventilation (use a fume hood) and ensure correct PPE is being used.
The compound has changed color or consistency.	Potential degradation or contamination.	Do not use the compound. Dispose of it according to institutional and local regulations. Review storage conditions to ensure they are appropriate.
A reaction involving this compound is more vigorous than expected.	Potential incompatibility with other reagents or improper reaction conditions (e.g., temperature).	If safe to do so, cool the reaction vessel. Be prepared for a potential runaway reaction. In the future, conduct a thorough literature search for similar reactions and consider running small-scale trials to establish safe reaction parameters.

Physical and Chemical Properties

Property	Value	Reference
CAS Number	3209-40-3	
Molecular Formula	C ₇ H ₈ CINO ₃	
Molecular Weight	189.6 g/mol	
Boiling Point (Predicted)	312.4 ± 32.0 °C	
Density (Predicted)	1.285 ± 0.06 g/cm ³	
Appearance	Light yellow to yellow Solid-Liquid Mixture	
Storage Temperature	2-8°C	

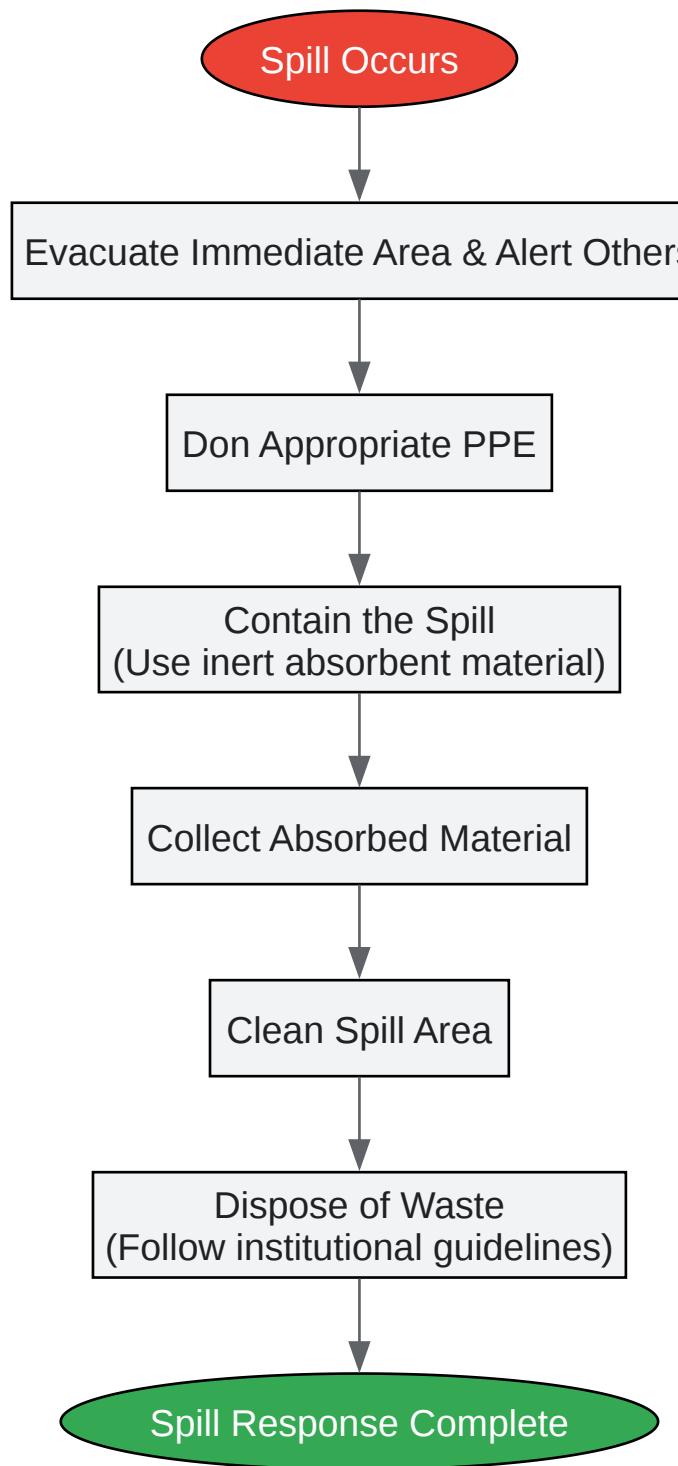
Experimental Workflows and Logical Relationships

The following diagrams illustrate key safety and handling workflows.



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Caption: Logical relationship for managing chemical hazards.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com